

Application Notes and Protocols: Preparation of GW 441756 Stock Solution

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Compound of Interest

Compound Name: GW 441756

Cat. No.: B10773411

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GW 441756 is a potent and selective inhibitor of the nerve growth factor (NGF) receptor, Tyrosine Kinase A (TrkA).^[1] It is a valuable tool for studying the role of TrkA signaling in various biological processes, including neuronal survival, differentiation, and pain. Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **GW 441756** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **GW 441756** is provided in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	References
Molecular Formula	C ₁₇ H ₁₃ N ₃ O	[2]
Molecular Weight	275.30 g/mol	[2][3]
CAS Number	504433-23-2	[1][2][3]
Appearance	Solid	[2]
Purity	≥99%	[4]

Solubility Data

The solubility of **GW 441756** in common laboratory solvents is crucial for preparing a homogenous stock solution. Dimethyl sulfoxide (DMSO) is the recommended solvent. It is important to use anhydrous, high-purity DMSO, as the presence of water can significantly decrease the solubility of the compound.[2][5]

Solvent	Maximum Concentration	References
DMSO	15 mM - 227.03 mM (4.13 mg/mL - 62.5 mg/mL)	[2][4][5]
DMF	1 mg/mL	[1]
Ethanol	Insoluble	[6]
Water	Insoluble	[6]

Note: Solubility can vary between batches. Some suppliers suggest that warming the solution at 37°C or using an ultrasonic bath can aid in dissolution for higher concentrations.[7]

Experimental Protocol: Preparation of a 10 mM GW 441756 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GW 441756** in DMSO. This is a commonly used concentration for in vitro studies.

Materials and Equipment:

- **GW 441756** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Micropipettes
- Vortex mixer
- (Optional) Ultrasonic water bath

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **GW 441756** and DMSO.
- Determine the Required Mass: To prepare a 10 mM stock solution, the required mass of **GW 441756** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 275.30 \text{ g/mol} = 2.753 \text{ mg}$
- Weighing the Compound: Carefully weigh out the calculated amount of **GW 441756** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Adding the Solvent: Add the desired volume of anhydrous DMSO to the tube containing the **GW 441756** powder.
- Dissolution:
 - Tightly cap the tube and vortex the solution until the powder is completely dissolved.

- Visually inspect the solution to ensure there are no visible particles.
- If the compound does not fully dissolve, gentle warming at 37°C for a few minutes or sonication in an ultrasonic water bath can be used to aid dissolution.[\[7\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[\[2\]](#)[\[6\]](#)
 - Store the aliquots at -20°C or -80°C for long-term storage.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **GW 441756** stock solution.

Form	Storage Temperature	Stability	References
Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
Room Temperature	Stable for extended periods	[4]	
In Solvent (DMSO)	-80°C	2 years	[2] [8]
-20°C	1 year	[2] [8]	

Visualizations

Signaling Pathway

GW 441756 acts as an inhibitor of the TrkA receptor, which is a key component of the neurotrophin signaling pathway. Nerve Growth Factor (NGF) binding to TrkA initiates a signaling cascade that plays a crucial role in neuronal cell survival and differentiation.

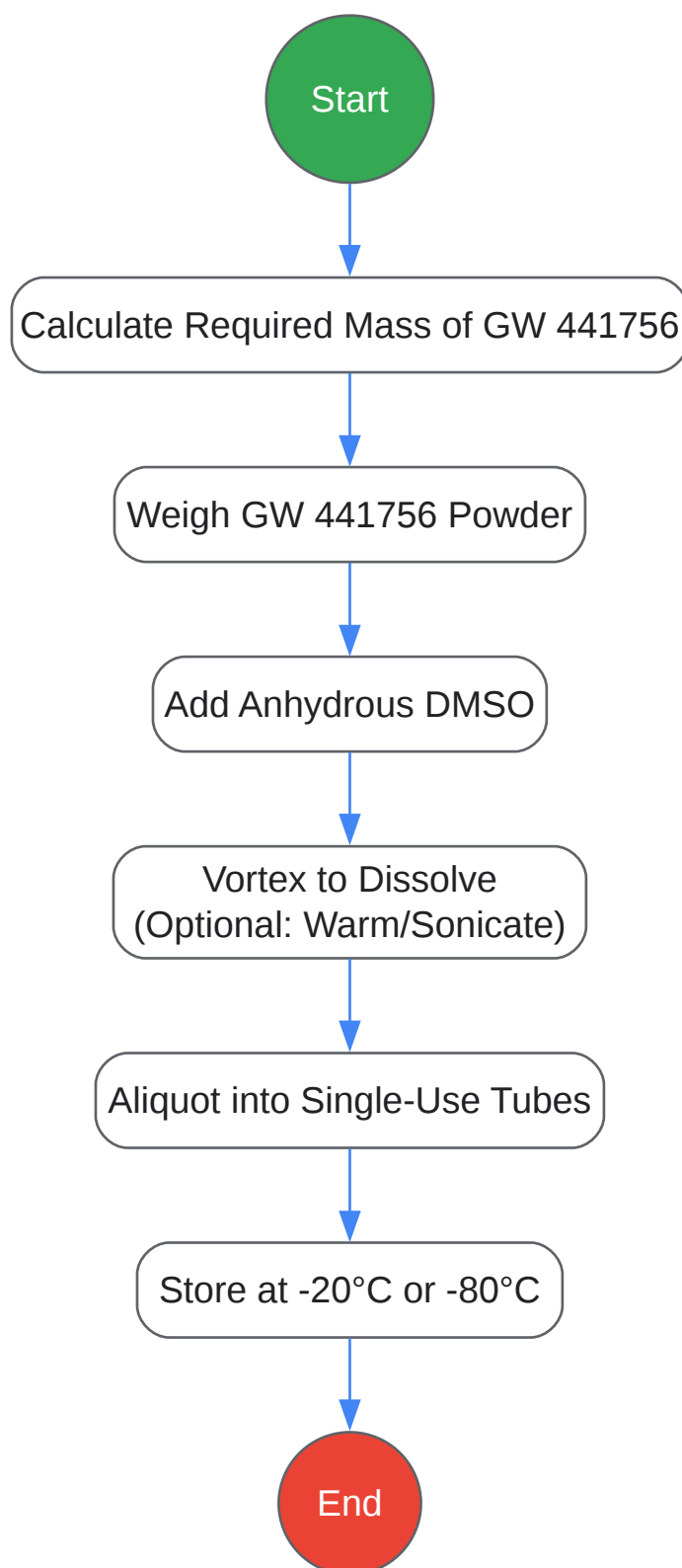


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Caption: Inhibition of the TrkA signaling pathway by **GW 441756**.

Experimental Workflow

The following diagram illustrates the key steps involved in the preparation of a **GW 441756** stock solution.



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Caption: Workflow for preparing **GW 441756** stock solution.

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